

Health and Safety of 2,4-Diaminodiphenylamine: A Technical Guide

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Compound of Interest

Compound Name: **2,4-Diaminodiphenylamine**

Cat. No.: **B086486**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Diaminodiphenylamine, also known as N-phenyl-1,2,4-benzenetriamine, is an aromatic amine with the CAS number 136-17-4. This compound and its salts have been utilized in various industrial applications, including as an intermediate in the manufacture of dyes. This guide provides a comprehensive overview of the available health and safety information for **2,4-Diaminodiphenylamine**, with a focus on toxicological data, handling procedures, and regulatory status, to inform risk assessment and ensure safe laboratory and industrial practices.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,4-Diaminodiphenylamine** is presented in Table 1.

Table 1: Chemical and Physical Properties of **2,4-Diaminodiphenylamine**

Property	Value
Chemical Name	2,4-Diaminodiphenylamine
Synonyms	N-phenyl-1,2,4-benzenetriamine, 4-aminodiphenylamine-2-amine
CAS Number	136-17-4
Molecular Formula	C ₁₂ H ₁₃ N ₃
Molecular Weight	199.25 g/mol
Appearance	Brown or purple to black powder
Melting Point	126.0-133.0 °C

Toxicological Data

The toxicological profile of **2,4-Diaminodiphenylamine** is not exhaustively characterized in publicly available literature. Much of the available data is derived from safety data sheets and information on structurally related compounds.

Acute Toxicity

2,4-Diaminodiphenylamine is classified as toxic by oral, dermal, and inhalation routes of exposure[1].

Table 2: Acute Toxicity Data for **2,4-Diaminodiphenylamine**

Route	Species	Value	Classification
Oral	Rat	LD ₅₀ : 464 - 1000 mg/kg	Toxic if swallowed
Dermal	Rabbit	LD ₅₀ : >5000 mg/kg	Toxic in contact with skin (based on GHS classification)
Inhalation	-	-	Toxic if inhaled (based on GHS classification)

Note: Specific inhalation toxicity data was not found.

Skin and Eye Irritation

Information on the skin and eye irritation potential of **2,4-Diaminodiphenylamine** is limited. However, its use in hair dye formulations has been assessed. For a related compound, 2,4-Diaminophenoxyethanol dihydrochloride, marked ocular reactions were observed in animal studies[2].

Sensitization

There is potential for skin sensitization with aromatic amines. Clinical data on the related compound N-Phenyl-p-Phenylenediamine indicate it can be a skin sensitizer[3].

Repeated Dose Toxicity

Specific repeated dose toxicity studies for **2,4-Diaminodiphenylamine** were not identified in the public domain. However, the substance is classified as potentially causing damage to organs through prolonged or repeated exposure[1]. Studies on the related compound diphenylamine have shown effects on the haematological system, kidneys, spleen, and liver in animal models[4].

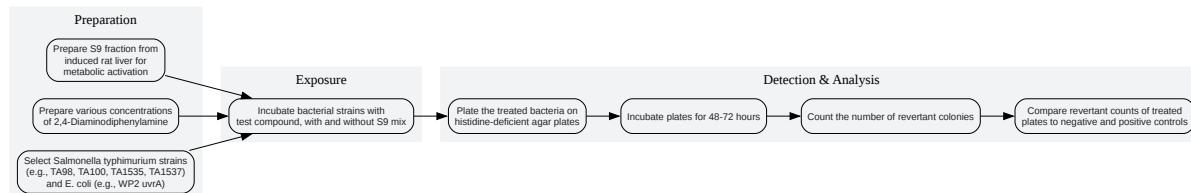
Genotoxicity and Mutagenicity

According to the harmonized classification and labelling approved by the European Union, **2,4-Diaminodiphenylamine** is suspected of causing genetic defects[5]. However, specific in vivo or in vitro study results for this compound were not found in the reviewed literature.

Studies on related aromatic amines have shown mixed results. For instance, an oxidation product of p-phenylenediamine was found to be strongly mutagenic to *Salmonella typhimurium* TA98 in the presence of metabolic activation[6].

Experimental Protocol: Ames Test (General)

The bacterial reverse mutation assay (Ames test) is a widely used method to assess the mutagenic potential of a substance.

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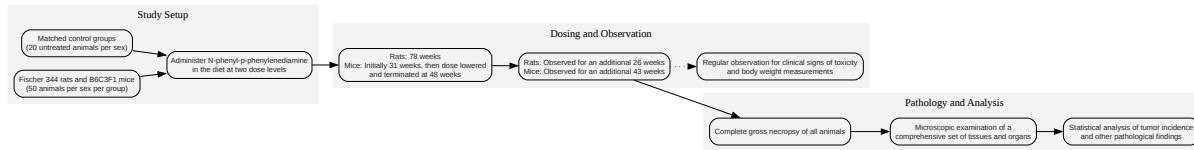
Caption: Generalized workflow for the Ames test to evaluate mutagenicity.

Carcinogenicity

No specific carcinogenicity bioassays for **2,4-Diaminodiphenylamine** were found. However, a bioassay of the related isomer, N-phenyl-p-phenylenediamine, conducted by the National Toxicology Program (NTP), concluded that it was not carcinogenic for Fischer 344 rats or B6C3F1 mice under the conditions of the study[7]. In contrast, other related aromatic amines, such as 2,4-toluenediamine, have been shown to be carcinogenic in animal studies, inducing various types of tumors[8].

Experimental Protocol: NTP Carcinogenicity Bioassay (General for N-phenyl-p-phenylenediamine)

The following provides a general outline of the protocol used in the NTP bioassay for N-phenyl-p-phenylenediamine.



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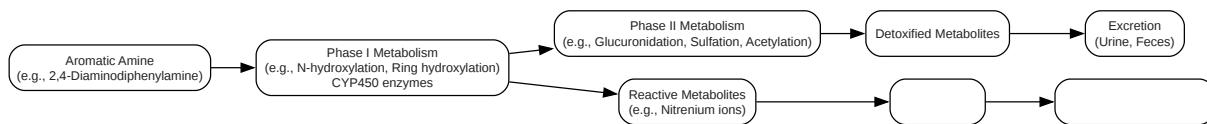
Caption: General workflow of a long-term carcinogenicity bioassay.

Reproductive and Developmental Toxicity

No specific reproductive or developmental toxicity studies for **2,4-Diaminodiphenylamine** were identified. For the related compound diphenylamine, developmental toxicity studies in rats and rabbits did not show teratogenic effects, although maternal toxicity was observed at higher doses[9]. Reproductive toxicity studies on 2,4-toluenediamine in rats have indicated adverse effects on male fertility and spermatogenesis[10].

Metabolism and Toxicokinetics

Information on the metabolism and toxicokinetics of **2,4-Diaminodiphenylamine** is scarce. Generally, aromatic amines can be metabolized in the liver through various pathways, including N-acetylation, N-hydroxylation, and ring hydroxylation. The specific metabolites and their biological activity are crucial for determining the overall toxicity of the parent compound. For the related compound diphenylamine, metabolism is extensive, with 4-hydroxydiphenylamine being a major metabolite[9].

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Caption: Generalized metabolic pathways for aromatic amines.

Health and Safety Considerations

Hazard Classification

Based on available information, **2,4-Diaminodiphenylamine** has the following GHS hazard classifications:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 (Toxic)
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 (May cause damage to organs through prolonged or repeated exposure)
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects)
- Hazardous to the Aquatic Environment (Acute and Chronic): Category 1 (Very toxic to aquatic life with long lasting effects)

Safe Handling and Personal Protective Equipment (PPE)

Given the toxicity profile, strict adherence to safety protocols is mandatory when handling **2,4-Diaminodiphenylamine**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working outside a fume hood or if dusts are generated, use a NIOSH-approved respirator with an appropriate cartridge.

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Regulatory Status

2,4-Diaminodiphenylamine is listed in the ECHA C&L Inventory and has a harmonized classification in the European Union[5]. Its use in cosmetic products, particularly hair dyes, has been a subject of review by regulatory bodies such as the European Commission's Scientific Committee on Consumer Safety (SCCS)[11].

Conclusion

2,4-Diaminodiphenylamine is a chemical with significant acute toxicity and potential for long-term health effects, including organ damage and genetic defects. While comprehensive toxicological data for this specific compound are limited in the public domain, information from structurally related aromatic amines suggests a need for a high degree of caution. Researchers, scientists, and drug development professionals must handle this compound with strict adherence to safety protocols, including the use of appropriate engineering controls and personal protective equipment. Further research is warranted to fully elucidate the toxicological

profile of **2,4-Diaminodiphenylamine**, including its metabolism, mechanism of toxicity, and potential for carcinogenicity and reproductive/developmental effects.

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